

In-Depth Technical Guide: 4-Chloro-4methylpentanenitrile

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Compound of Interest

Compound Name: 4-Chloro-4-methylpentanenitrile

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a summary of the available information on the physical properties of **4-Chloro-4-methylpentanenitrile** (CAS No. 72144-70-8). Despite a comprehensive search of scientific databases, chemical supplier catalogs, and safety data repositories, experimentally determined physical properties for this compound are not readily available in the public domain. This document presents computed data and information on closely related compounds to serve as a preliminary reference for researchers. Caution is advised when handling this compound, and it is recommended that its physical properties be determined experimentally prior to any substantive use.

Introduction

4-Chloro-4-methylpentanenitrile is a halogenated nitrile compound.[1] Halogenated nitriles are a class of organic compounds that find utility as intermediates in the synthesis of a variety of chemical structures, including pharmaceuticals and agrochemicals. The presence of both a nitrile group and a tertiary alkyl chloride imparts specific reactivity to the molecule, making it a potentially interesting building block in organic synthesis. However, a notable scarcity of published data on its physical and chemical characteristics necessitates a cautious and methodical approach to its study and application.



Physicochemical Properties 4-Chloro-4-methylpentanenitrile: Computed Data

Due to the absence of experimentally determined physical properties, the following table summarizes the computed data available for **4-Chloro-4-methylpentanenitrile**. These values are theoretical predictions and should be used with caution.

Property	Value	Source
Molecular Formula	C ₆ H ₁₀ CIN	PubChem[1]
CAS Number	72144-70-8	ChemicalBook[2]
Molecular Weight	131.60 g/mol	PubChem[1]
Topological Polar Surface Area	23.8 Ų	PubChem[1]
Heavy Atom Count	8	PubChem[1]
Complexity	121	PubChem[1]

Disclaimer: The data presented in this table are computationally derived and have not been experimentally verified.

Reference Data: Physical Properties of 4-Methylpentanenitrile

For the purpose of providing a general reference, the experimentally determined physical properties of the closely related, non-chlorinated analog, 4-methylpentanenitrile (CAS No. 542-54-1), are presented below. It is crucial to note that the presence of a chlorine atom in **4-Chloro-4-methylpentanenitrile** will significantly alter these properties.



Property	Value	Source
Molecular Formula	C ₆ H ₁₁ N	PubChem[3]
Molecular Weight	97.16 g/mol	PubChem[3]
Boiling Point	154 °C at 760 mmHg	PubChem[3]
Melting Point	-51 °C	PubChem[3]
Density	0.801 g/cm³ at 25 °C	PubChem[3]
Refractive Index	1.406 at 20 °C	PubChem[3]
Solubility in water	Insoluble	PubChem[3]

Important Note: The data in this table are for 4-methylpentanenitrile and are provided for illustrative purposes only. These values are not representative of **4-Chloro-4-methylpentanenitrile**.

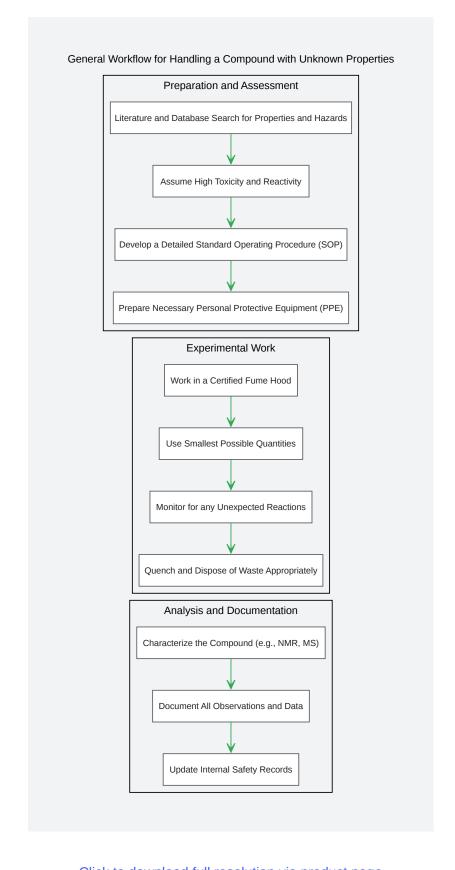
Experimental Protocols

A thorough search of scientific literature and patent databases did not yield any specific, detailed experimental protocols for the synthesis or purification of **4-Chloro-4-methylpentanenitrile**.

Logical Workflow for Handling a Compound with Unknown Properties

Given the lack of safety and handling information for **4-Chloro-4-methylpentanenitrile**, a stringent workflow should be followed when working with this compound. The following diagram illustrates a logical approach to handling a chemical with unknown physical and toxicological properties.





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Caption: A logical workflow for the safe handling and characterization of a chemical compound with unknown properties.

Conclusion

4-Chloro-4-methylpentanenitrile is a compound for which there is a significant lack of publicly available experimental data regarding its physical properties. Researchers and drug development professionals should exercise extreme caution and conduct their own thorough physical and toxicological assessments before utilizing this compound in their work. The information provided in this guide is intended to be a starting point and should be supplemented with experimentally determined data.

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References

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